

Physicochemical Properties of Barium Chlorate Monohydrate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium chlorate*

Cat. No.: *B3432372*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Barium chlorate** monohydrate ($\text{Ba}(\text{ClO}_3)_2 \cdot \text{H}_2\text{O}$). The information is tailored for a scientific audience, with a focus on presenting precise quantitative data, detailed experimental methodologies, and visual representations of key concepts and workflows.

Core Physicochemical Data

Barium chlorate monohydrate is an inorganic salt that presents as a white, crystalline solid. It is a strong oxidizing agent and, like all soluble barium compounds, is toxic.^{[1][2]} A summary of its key physicochemical properties is presented below.

Table 1: Quantitative Physicochemical Properties of Barium Chlorate Monohydrate

Property	Value
Molecular Formula	Ba(ClO ₃) ₂ ·H ₂ O[3]
Molecular Weight	322.24 g/mol [3]
Melting Point	The monohydrate loses its water of hydration at 120 °C. The anhydrous form melts with decomposition at approximately 414 °C (777 °F).[4][5]
Density	3.18 g/cm ³ [6]
Crystal System	Monoclinic[7]

Table 2: Solubility of Barium Chlorate (Anhydrous) in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 g H ₂ O)
0	20.3[5]
20	33.8[5]
25	37.9[6]
80	84.8[5]
100	105[5]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are crucial for reproducible research. The following sections outline protocols for the synthesis and characterization of **Barium chlorate** monohydrate.

Synthesis of Barium Chlorate Monohydrate via Double Displacement

This common laboratory method relies on the lower solubility of **barium chlorate** compared to the reactant and byproduct salts.[8]



Materials:

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium chlorate (NaClO_3)
- Distilled water
- Beakers
- Hot plate with magnetic stirrer
- Buchner funnel and filter paper
- Ice bath

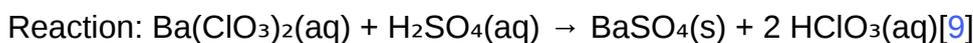
Procedure:

- Dissolution: Prepare a saturated solution of Barium chloride dihydrate in hot distilled water. In a separate beaker, prepare a saturated solution of Sodium chlorate in hot distilled water. [8]
- Reaction: While stirring, slowly add the hot Sodium chlorate solution to the hot Barium chloride solution. A white precipitate of **Barium chlorate** may begin to form.[8]
- Crystallization: Concentrate the resulting mixture by heating to evaporate some of the water. Then, allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to maximize the precipitation of **Barium chlorate**.[8]
- Isolation: Collect the **Barium chlorate** crystals by vacuum filtration using a Buchner funnel. [2]

- Purification: Wash the crystals with a small amount of ice-cold distilled water to remove the more soluble sodium chloride. For higher purity, the product can be recrystallized by dissolving it in a minimum amount of hot water and allowing it to cool slowly.[8]
- Drying: Dry the purified crystals in a desiccator at room temperature. The final product is **Barium chlorate** monohydrate.

Determination of Purity and Molar Mass via Gravimetric Analysis

This protocol determines the purity of a **Barium chlorate** sample by precipitating the barium ions as insoluble Barium sulfate.[9]



Materials:

- **Barium chlorate** monohydrate sample
- Dilute sulfuric acid (e.g., 1 M H₂SO₄)
- Distilled water
- Analytical balance
- Beakers, graduated cylinders
- Hot plate
- Ashless filter paper
- Funnel
- Drying oven
- Desiccator

Procedure:

- Sample Preparation: Accurately weigh approximately 0.5 g of the **Barium chlorate** monohydrate sample.[9]
- Dissolution: Dissolve the sample in approximately 100 mL of distilled water in a beaker.[9]
- Precipitation: Gently heat the solution and slowly add an excess of the dilute sulfuric acid solution while stirring. A white precipitate of Barium sulfate will form.[9]
- Digestion: Keep the solution just below boiling for about 30 minutes to encourage the formation of larger, more easily filterable crystals.[9]
- Filtration: Filter the hot solution through a pre-weighed ashless filter paper.[9]
- Washing: Wash the precipitate with small portions of warm distilled water to remove any soluble impurities.[9]
- Drying and Weighing: Carefully transfer the filter paper with the precipitate to a crucible and dry in an oven at 110-120 °C until a constant weight is achieved. Cool in a desiccator before weighing.[9]
- Calculation: From the mass of the Barium sulfate precipitate, the mass and percentage of barium in the original sample can be calculated, thus determining the purity and experimental molar mass.

Thermal Analysis using Differential Scanning Calorimetry (DSC)

DSC is employed to study the thermal transitions of **Barium chlorate** monohydrate, including the dehydration and decomposition processes.[4]

Materials:

- **Barium chlorate** monohydrate sample
- DSC instrument
- Aluminum pans and lids

Procedure:

- **Sample Preparation:** Accurately weigh a small sample (typically 1-5 mg) of **Barium chlorate monohydrate** into an aluminum DSC pan. Crimp a lid onto the pan.
- **Instrument Setup:** Place the sample pan and an empty reference pan into the DSC cell.
- **Heating Program:** Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen). The temperature range should be sufficient to observe both the dehydration and decomposition, for instance, from room temperature to 500 °C.[4]
- **Data Analysis:** The resulting thermogram will show endothermic and exothermic peaks. The endothermic peak around 120 °C corresponds to the loss of the water of hydration. The exothermic peak at higher temperatures (above 400 °C) indicates the decomposition of the anhydrous **Barium chlorate**. [4]

Crystal Structure Determination by Single-Crystal X-ray Diffraction

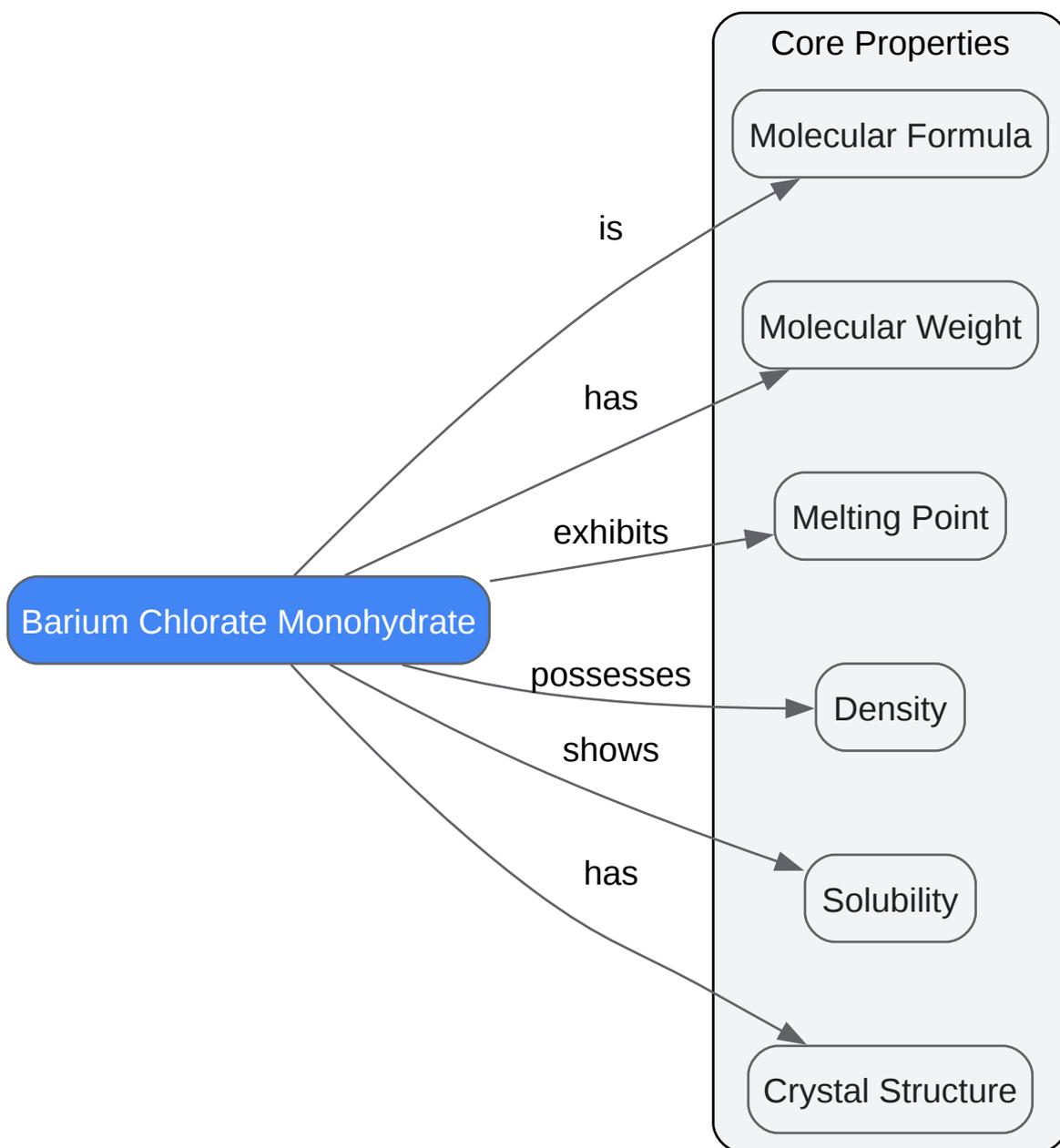
This technique provides precise information on the arrangement of atoms within the crystal lattice.

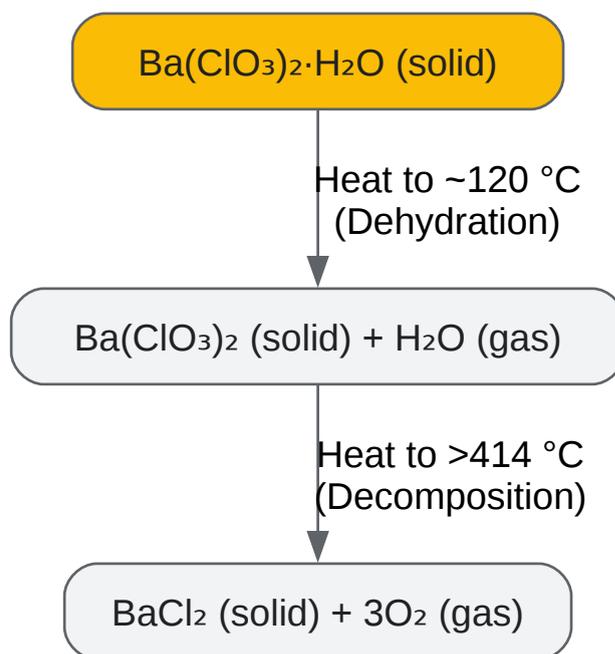
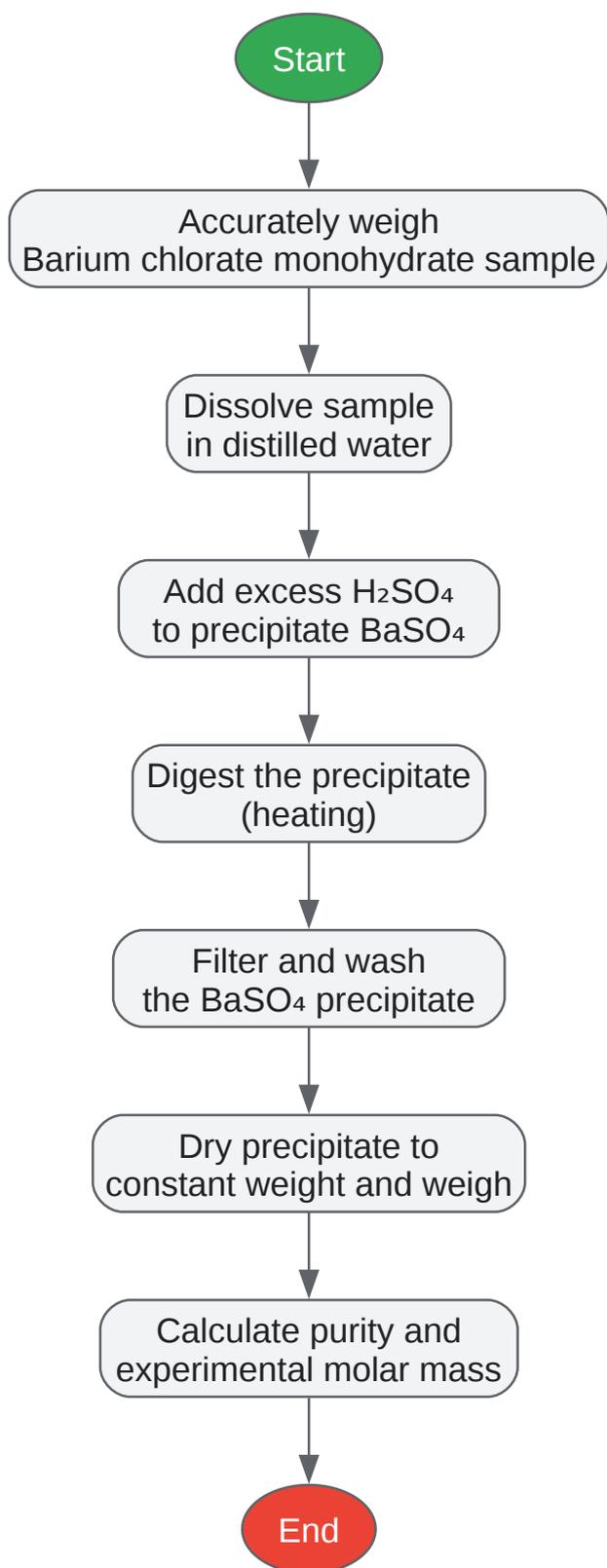
Procedure Outline:

- **Crystal Growth:** Grow a suitable single crystal of **Barium chlorate monohydrate**, typically by slow evaporation of an aqueous solution.
- **Crystal Mounting:** Mount a small, well-formed single crystal on a goniometer head.
- **Data Collection:** Place the crystal in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated. [7]
- **Structure Solution and Refinement:** The diffraction data is used to solve the crystal structure, yielding information on unit cell dimensions, bond lengths, and bond angles.[7] The crystal structure of **Barium chlorate monohydrate** has been determined to be monoclinic.[1]

Visualizations

The following diagrams illustrate key relationships and experimental workflows discussed in this guide.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.aip.org [pubs.aip.org]
- 2. benchchem.com [benchchem.com]
- 3. Science made alive: Chemistry/Experiments [woelen.homescience.net]
- 4. benchchem.com [benchchem.com]
- 5. Barium chlorate - Wikipedia [en.wikipedia.org]
- 6. Barium chlorate - Sciencemadness Wiki [sciencemadness.org]
- 7. Single-crystal X-ray Diffraction [serc.carleton.edu]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Physicochemical Properties of Barium Chlorate Monohydrate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432372#physicochemical-properties-of-barium-chlorate-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com